

safe handling and storage procedures for 4-bromo-N-isobutylbenzamide

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Compound of Interest

Compound Name: **4-bromo-N-isobutylbenzamide**

Cat. No.: **B060372**

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Application Notes and Protocols for 4-bromo-N-isobutylbenzamide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and potential applications of **4-bromo-N-isobutylbenzamide**. The information is compiled from available safety data and literature on related N-substituted benzamide compounds.

Chemical and Physical Properties

While specific experimental data for **4-bromo-N-isobutylbenzamide** is limited, the following table summarizes its known properties and provides comparative data from structurally similar benzamides.

Property	4-bromo-N-isobutylbenzamide	4-bromo-N-methylbenzamide	4-bromo-N,N-dimethylbenzamide	4-bromo-N-phenylbenzamide
CAS Number	161768-66-7[4]	27466-83-7[1]	18469-37-9[2]	6846-12-4[3]
Molecular Formula	C ₁₁ H ₁₄ BrNO	C ₈ H ₈ BrNO[1]	C ₉ H ₁₀ BrNO[2]	C ₁₃ H ₁₀ BrNO[3]
Molecular Weight	256.14 g/mol	214.06 g/mol [1]	228.09 g/mol [2]	276.13 g/mol [3]
Appearance	Solid (predicted)	Solid[1]	Solid[2]	Solid[3]
Melting Point	Not available	Not available	Not available	Not available
Boiling Point	Not available	Not available	Not available	Not available
Solubility	Not available	Not available	Not available	Slightly soluble in water[5]

Safety and Handling

The following procedures are based on the Safety Data Sheet (SDS) for **4-bromo-N-isobutylbenzamide** and general safe laboratory practices for handling similar chemical compounds.[4]

Hazard Identification

Based on data for analogous compounds, **4-bromo-N-isobutylbenzamide** may be harmful if swallowed, cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][6]

GHS Hazard Statements for Structurally Similar Compounds:

- H302: Harmful if swallowed[1][6]
- H315: Causes skin irritation[1][6]
- H319: Causes serious eye irritation[1][6]
- H335: May cause respiratory irritation[1][6]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

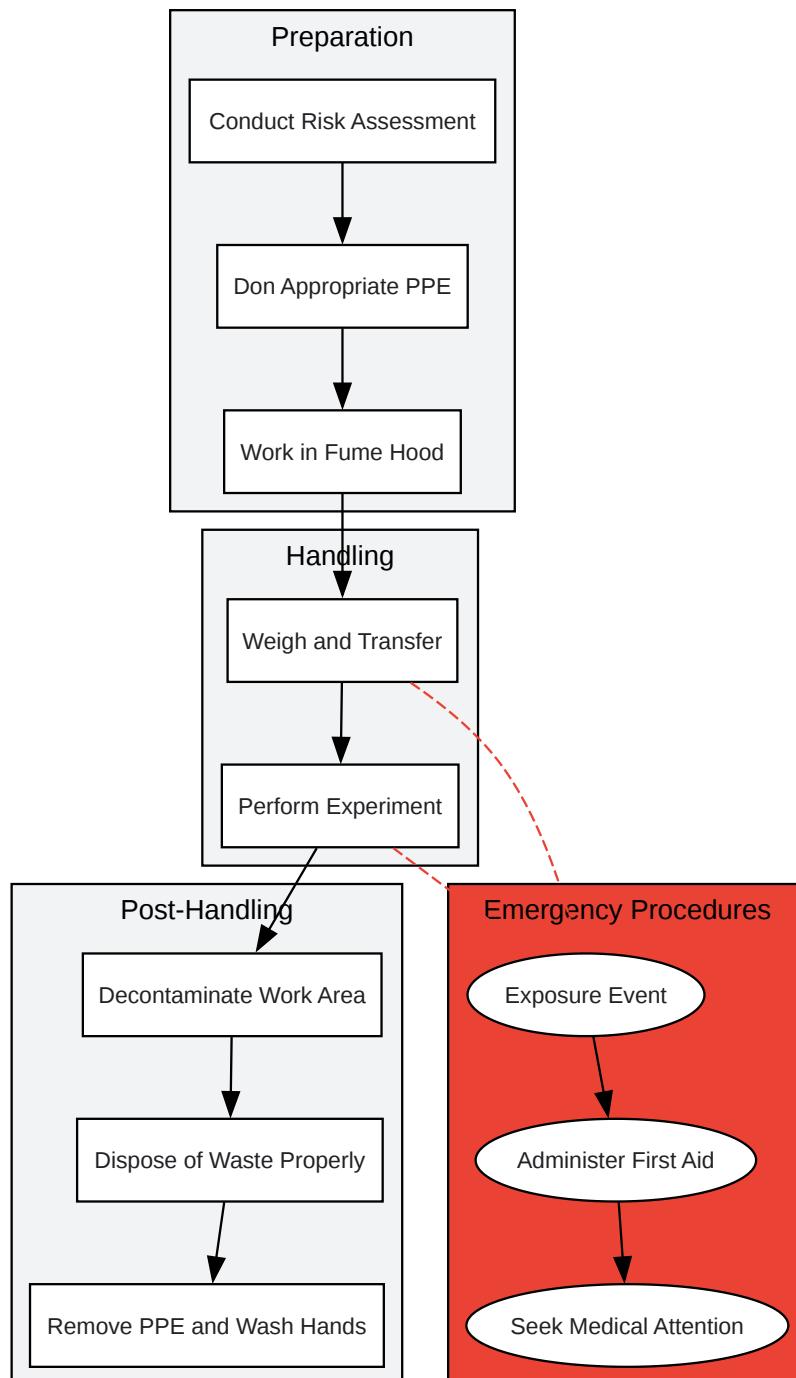
- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat, long pants, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If dusts are generated, a NIOSH-approved respirator may be necessary.

Safe Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Have an emergency eyewash station and safety shower readily accessible.
 - Prepare all necessary equipment and reagents before handling the compound.
- Handling:
 - Avoid inhalation of dust or vapors.
 - Avoid contact with eyes, skin, and clothing.
 - Use non-sparking tools for handling the solid.
 - Wash hands thoroughly after handling.
- In Case of Exposure:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.

- Skin Contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Safe Handling Workflow for 4-bromo-N-isobutylbenzamide

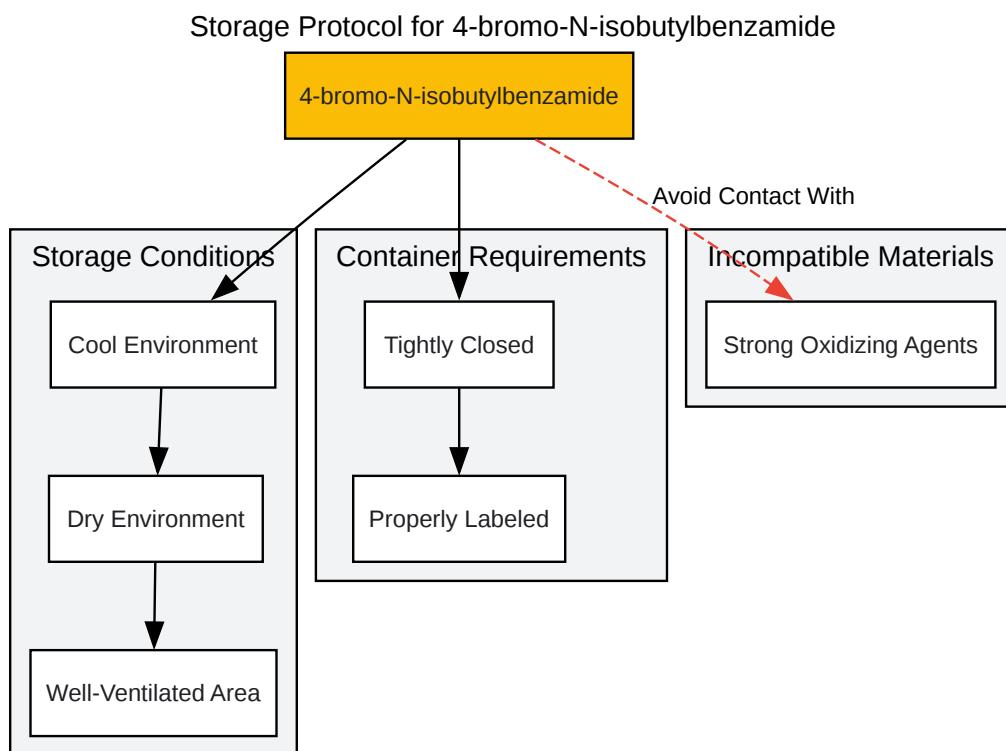
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Caption: Safe Handling and Emergency Workflow.

Storage Procedures

Proper storage is crucial to maintain the integrity and stability of **4-bromo-N-isobutylbenzamide**.

- Container: Keep in a tightly closed container.
- Environment: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Keep away from strong oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the chemical name and any hazard warnings.



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Caption: Recommended Storage Protocol.

Application Notes and Experimental Protocols

While specific applications of **4-bromo-N-isobutylbenzamide** are not widely documented, N-substituted benzamides are a significant class of compounds in medicinal chemistry and drug discovery, often investigated for their potential as antitumor, anti-inflammatory, and antipsychotic agents. The following protocols are generalized for the synthesis and potential screening of N-substituted benzamides and should be adapted for **4-bromo-N-isobutylbenzamide**.

General Synthesis of N-Substituted Benzamides

This protocol describes a common method for the synthesis of N-substituted benzamides from an acid chloride and an amine.

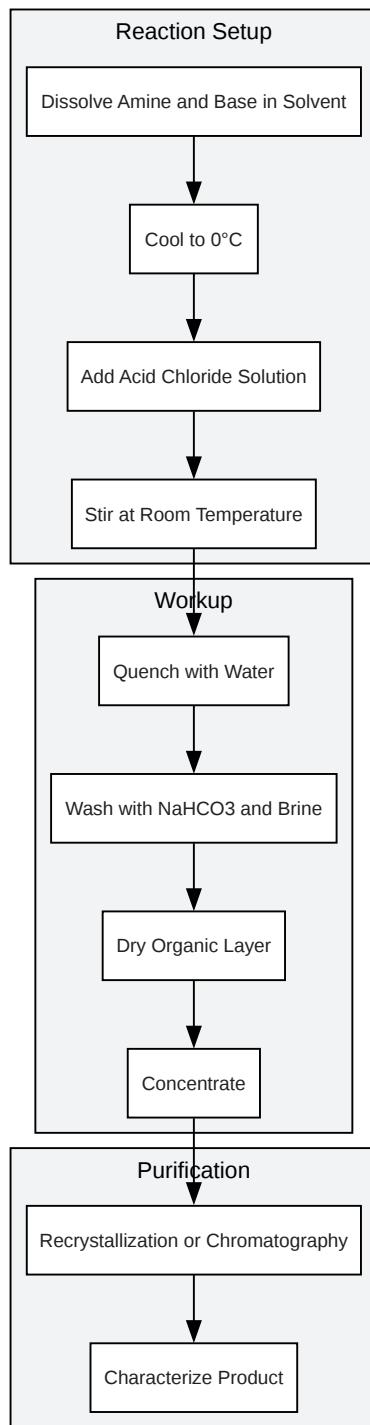
Materials:

- 4-bromobenzoyl chloride
- Isobutylamine
- Triethylamine (or another suitable base)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask, magnetic stirrer, dropping funnel, and other standard laboratory glassware.

Procedure:

- In a round-bottom flask, dissolve isobutylamine (1.0 equivalent) and triethylamine (1.1 equivalents) in dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of 4-bromobenzoyl chloride (1.05 equivalents) in dichloromethane to the stirred amine solution via a dropping funnel.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography.

General Synthesis Workflow for N-Substituted Benzamides

[Click to download full resolution via product page](#)**Caption:** General Synthesis Workflow.

Protocol for In Vitro Biological Screening (General)

Given that many N-substituted benzamides exhibit biological activity, a primary application for **4-bromo-N-isobutylbenzamide** would be in screening for various biological targets. The following is a generalized protocol for an in vitro cell viability assay.

Objective: To assess the cytotoxic effect of **4-bromo-N-isobutylbenzamide** on a cancer cell line.

Materials:

- Cancer cell line (e.g., HeLa, MCF-7)
- Cell culture medium (e.g., DMEM) with fetal bovine serum (FBS) and antibiotics
- **4-bromo-N-isobutylbenzamide** dissolved in a suitable solvent (e.g., DMSO)
- MTT or other cell viability reagent
- 96-well plates
- Multichannel pipette, incubator, plate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight in a CO₂ incubator.
- Compound Treatment: Prepare serial dilutions of **4-bromo-N-isobutylbenzamide** in cell culture medium. Remove the old medium from the wells and add the medium containing different concentrations of the compound. Include a vehicle control (medium with DMSO) and a positive control (a known cytotoxic agent).
- Incubation: Incubate the plate for 24-72 hours.
- Viability Assay: Add the MTT reagent to each well and incubate for a few hours until formazan crystals form.

- Data Acquisition: Solubilize the formazan crystals with a suitable solvent and measure the absorbance at the appropriate wavelength using a plate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC₅₀ value.

Disclaimer: The information provided in these application notes is intended for use by qualified professionals. All procedures should be carried out in a properly equipped laboratory and in accordance with all applicable safety regulations. A thorough risk assessment should be performed before undertaking any of the described protocols.

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